Comparative Technical Guide: 1-Cyclopropylethylamine Hydrochloride in Drug Discovery[1]

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Compound of Interest	
Compound Name:	*1-Cyclopropylethylamine hydrochloride*
CAS No.:	*42390-64-7*
Cat. No.:	*B1591356*

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Executive Summary

1-Cyclopropylethylamine hydrochloride (CAS: 42390-64-7) represents a critical structural motif in modern medicinal chemistry, distinct from its simpler analogs like Cyclopropylamine and (Aminomethyl)cyclopropane. While all three share the cyclopropyl moiety—prized for its metabolic stability and unique electronic properties (high

-character)—1-Cyclopropylethylamine introduces a chiral center and steric bulk proximal to the amine.

This guide objectively compares these three scaffolds, highlighting why 1-Cyclopropylethylamine is often the superior choice for optimizing lipophilic ligand efficiency (LLE) and mitigating the mechanism-based inactivation (MBI) of cytochrome P450 enzymes often associated with primary cyclopropylamines.

Chemical Profile & Structural Analysis[1][2][3][4]

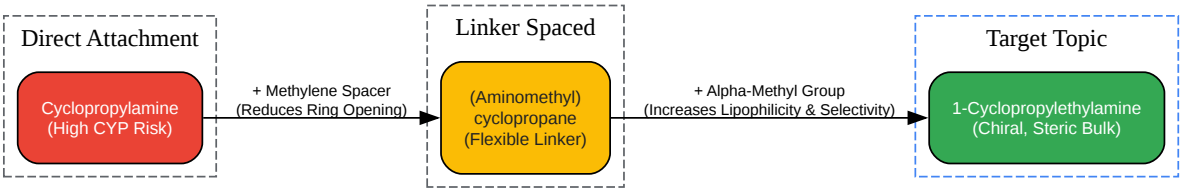
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The structural nuances between these analogs dictate their reactivity and biological fate.

Feature	1-Cyclopropylethylamine HCl	(Aminomethyl)cyclopropane HCl	Cyclopropylamine
Structure	-Methyl substituted linker	Methylene linker	Direct ring attachment
CAS (HCl)	42390-64-7	7252-53-1	1003-03-8
Chirality	Yes (Usually (S)-enantiomer)	No	No
Steric Bulk	High (-branching)	Low	Low
pKa (Base)	~10.7 (Predicted)	~10.2	10.9
CYP Liability	Low (Steric/Electronic protection)	Moderate	High (Suicide inhibition risk)
Primary Use	Kinase inhibitors, GPCR ligands	Linker/Spacer	Fragment/Capping group

Visualization: Structural & Steric Comparison

The following diagram illustrates the structural progression and the steric environment of the amine nitrogen.



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Caption: Structural evolution from reactive cyclopropylamine to the stable, chiral 1-cyclopropylethylamine scaffold.

Critical Performance Analysis

Metabolic Stability & CYP Inhibition

A major liability of Cyclopropylamine is its potential to act as a "suicide inhibitor" of Cytochrome P450 enzymes (specifically CYP2D6 and CYP3A4). The mechanism involves single-electron transfer (SET) oxidation of the nitrogen, leading to ring opening and the formation of a reactive radical that covalently modifies the enzyme heme.

- 1-Cyclopropylethylamine Advantage: The insertion of the ethyl linker and the

  -methyl group prevents the nitrogen radical from easily triggering the ring-opening cascade. Furthermore, the

  -methyl group blocks the metabolic "soft spot" at the benzylic-like position, extending half-life (

) in microsomal stability assays.

Synthetic Reactivity (Amide Coupling)

In drug synthesis, these amines are frequently coupled to carboxylic acids to form amides.[1]

- Cyclopropylamine: Highly nucleophilic, unhindered. Reacts rapidly with standard reagents (EDC/HOBt).
- 1-Cyclopropylethylamine: The

  -methyl group creates significant steric hindrance. Standard coupling protocols often result in incomplete conversion or racemization.

  - Recommendation: Use high-efficiency coupling agents like HATU or COMU with a non-nucleophilic base (DIPEA) to drive the reaction to completion.

Experimental Protocols

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Protocol A: High-Efficiency Amide Coupling for Sterically Hindered Amines

Objective: Synthesize an amide using 1-Cyclopropylethylamine HCl without racemization.

Materials:

- Carboxylic Acid Substrate (1.0 equiv)
- 1-Cyclopropylethylamine HCl (1.2 equiv)
- HATU (1-(Bis(dimethylamino)methylene)-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) (1.2 equiv)
- DIPEA (N,N-Diisopropylethylamine) (3.0 equiv)
- DMF (Anhydrous)

Workflow:

- Activation: Dissolve the Carboxylic Acid in DMF (0.1 M concentration). Add HATU (1.2 equiv) and stir at 0°C for 15 minutes.
  - Why: Pre-activation at low temp minimizes potential racemization of the acid (if chiral).
- Addition: Add 1-Cyclopropylethylamine HCl (1.2 equiv) followed immediately by DIPEA (3.0 equiv).
  - Why: The salt form requires excess base to liberate the free amine in situ.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 4–16 hours. Monitor by LC-MS.[2]
- Workup: Dilute with EtOAc, wash with saturated $NaHCO_3$ (remove unreacted acid/HATU byproducts) and Brine. Dry over Na_2SO_4.

Protocol B: Comparative Microsomal Stability Assay

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Objective: Quantify the metabolic stability (

) differences between cyclopropyl analogs.

Materials:

- Pooled Human Liver Microsomes (HLM) (20 mg/mL protein conc.)
- NADPH Regenerating System ($MgCl_2$, Glucose-6-phosphate, G6PDH, NADP+)
- Test Compounds (1 µM final conc. in buffer)

Workflow:

- Pre-incubation: Mix HLM (0.5 mg/mL final) and Test Compound in Phosphate Buffer (pH 7.4). Incubate at 37°C for 5 min.
- Initiation: Add NADPH regenerating system to start the reaction.[2]
- Sampling: At

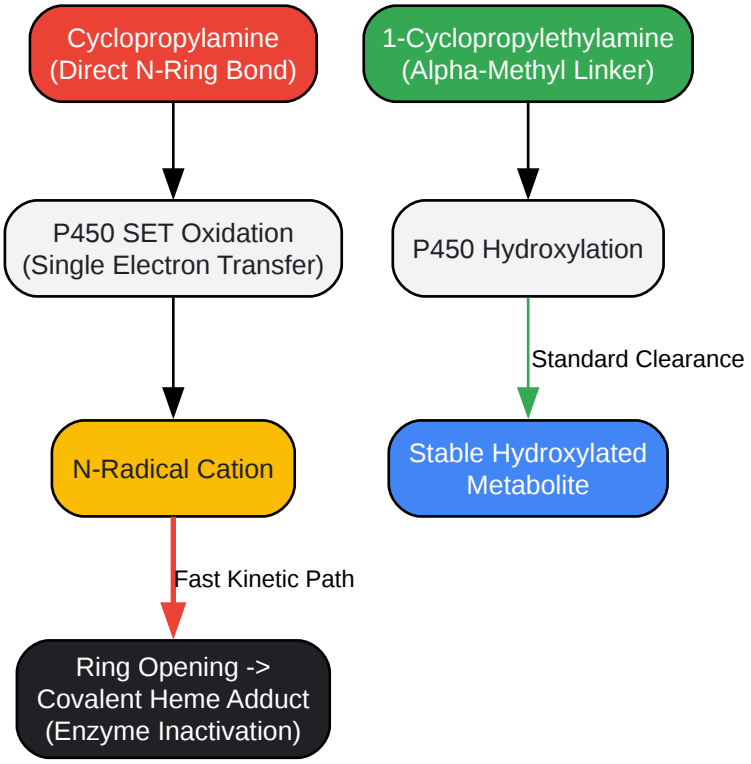
  min, remove aliquots.
- Quenching: Immediately add ice-cold Acetonitrile (containing Internal Standard) to precipitate proteins.
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.
- Calculation: Plot ln(% remaining) vs. time. Slope =

  .

Mechanism of Action: CYP Inactivation vs. Stability

The following pathway illustrates why direct cyclopropylamines are toxic versus the stability of the ethyl-linked analog.

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Caption: Mechanism-based inactivation (left) vs. standard metabolic clearance (right).

Conclusion

For researchers designing robust pharmaceutical candidates, **1-Cyclopropylethylamine hydrochloride** offers a superior balance of physicochemical properties compared to simpler cyclopropylamines. While it requires more rigorous amide coupling conditions due to steric hindrance, it provides:

- Enhanced Metabolic Stability: avoiding the suicide inhibition risks of primary cyclopropylamines.
- Chiral Selectivity: offering vectors to probe specific binding pockets.
- Improved LLE: via the lipophilic

  -methyl group.

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It is the recommended scaffold when optimizing lead compounds for oral bioavailability and safety.

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